

An In-depth Technical Guide to Butyl Decanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl decanoate*

Cat. No.: *B1668121*

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This technical guide provides a comprehensive overview of **Butyl decanoate**, including its chemical identity, physicochemical properties, synthesis, and key applications relevant to scientific research and development. The information is intended for researchers, scientists, and professionals in the field of drug development and other scientific disciplines.

Chemical Identity

IUPAC Name: **butyl decanoate**^[1]

Synonyms: A comprehensive list of synonyms for **Butyl decanoate** is provided below.

Synonym

Butyl caprate

Decanoic acid, butyl ester

n-butyl decanoate

CAPRIC ACID-N-BUTYL ESTER

DECANOIC ACID-N-BUTYL ESTER

N-DECANOIC ACID N-BUTYL ESTER

decanoicacid,butylester

AI 3-33573b

Ai3-33573

N-BUTYL N-DECANOATE

Physicochemical Properties

Butyl decanoate is a colorless liquid characterized by a fruity aroma. It is an ester formed from butanol and decanoic acid. The key physicochemical properties of **Butyl decanoate** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₂₈ O ₂
Molecular Weight	228.37 g/mol
CAS Number	30673-36-0
Density	0.86 g/mL at 20 °C
Boiling Point	123 °C at 4 mmHg
Refractive Index	n _{20/D} 1.430
Flash Point	>110 °C
Solubility	Insoluble in water; Soluble in alcohol and DMSO.
Appearance	Colorless to pale yellow liquid.

Experimental Protocols

Synthesis of Butyl Decanoate via Fisher Esterification

Butyl decanoate is commonly synthesized through the Fisher esterification of decanoic acid with butanol, using a strong acid catalyst.

Materials:

- Decanoic acid
- n-Butanol
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)
- Diethyl ether or ethyl acetate
- Saturated sodium bicarbonate (NaHCO₃) solution

- Brine (saturated NaCl solution)
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine decanoic acid and an excess of n-butanol (typically 2-3 equivalents).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture with stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Extraction and Washing:** Transfer the mixture to a separatory funnel and dilute with diethyl ether or ethyl acetate. Wash the organic layer sequentially with:
 - Water to remove excess butanol and some of the acid.
 - Saturated sodium bicarbonate solution to neutralize the remaining acid catalyst.
 - Brine to remove any remaining water.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent using a rotary evaporator to yield the crude **Butyl decanoate**.

- Purification: The crude ester can be purified by vacuum distillation to obtain the final product.

Use of Butyl Decanoate as a Clearing Agent in Tissue Processing

Butyl decanoate can be used as a less toxic substitute for xylene in the clearing step of paraffin wax embedding for histological studies. It is biodegradable and poses no significant health hazards, making it a safer alternative in the laboratory.

Principle: The clearing agent displaces the dehydrating agent (typically ethanol) from the tissue, making the tissue receptive to infiltration by molten paraffin wax.

Protocol Outline:

- Dehydration: Following fixation, dehydrate the tissue specimens through a graded series of ethanol solutions (e.g., 70%, 80%, 95%, and 100%).
- Clearing:
 - Transfer the dehydrated tissue from absolute ethanol to a solution of **Butyl decanoate**. Two changes of **Butyl decanoate** are recommended to ensure complete removal of ethanol.
 - The duration of this step will depend on the tissue size and type but is typically in the range of 1-2 hours for each change.
- Infiltration:
 - Transfer the cleared tissue to a mixture of **Butyl decanoate** and paraffin wax (1:1) in a paraffin oven.
 - Subsequently, transfer the tissue through two to three changes of pure molten paraffin wax to ensure complete infiltration.
- Embedding: Embed the infiltrated tissue in a paraffin block for sectioning.

Use of Butyl Decanoate as an Internal Standard in Gas Chromatography

Butyl decanoate can be employed as an internal standard (IS) in gas chromatography (GC) for the quantification of other non-polar to semi-polar analytes, particularly other fatty acid esters.

Principle: An internal standard is a compound added to a sample in a known concentration to facilitate the quantification of an analyte. It helps to correct for variations in injection volume and instrument response.

Protocol Outline:

- Preparation of Internal Standard Stock Solution: Prepare a stock solution of **Butyl decanoate** in a suitable solvent (e.g., hexane or ethyl acetate) at a known concentration (e.g., 1 mg/mL).
- Sample and Calibration Standard Preparation:
 - To each sample and calibration standard, add a precise volume of the **Butyl decanoate** internal standard stock solution to achieve a consistent final concentration.
- GC-MS Analysis: Analyze the samples and calibration standards using a gas chromatograph coupled with a mass spectrometer (GC-MS). The specific parameters for the GC method (e.g., column type, temperature program, and carrier gas flow rate) will need to be optimized for the specific analytes of interest.
- Quantification: The concentration of the analyte in the samples is determined by comparing the ratio of the analyte peak area to the internal standard peak area against a calibration curve.

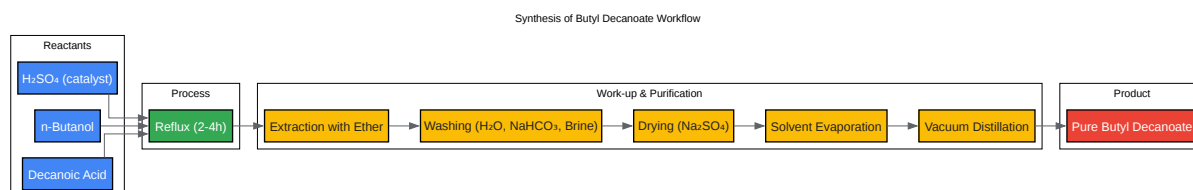
Toxicity and Safety

The available toxicological data for **Butyl decanoate** is limited. It is generally considered to have low toxicity.

Toxicity Endpoint	Value
Oral LD50 (Rat)	Not available
Dermal LD50 (Rabbit)	Not available
Inhalation LC50 (Rat)	Not available

According to the European Food Safety Authority (EFSA), **Butyl decanoate** has been evaluated as a flavouring agent, with studies on subacute, subchronic, chronic, and developmental toxicity being considered. It is not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Standard laboratory safety precautions, such as wearing gloves and eye protection, should be observed when handling this compound.

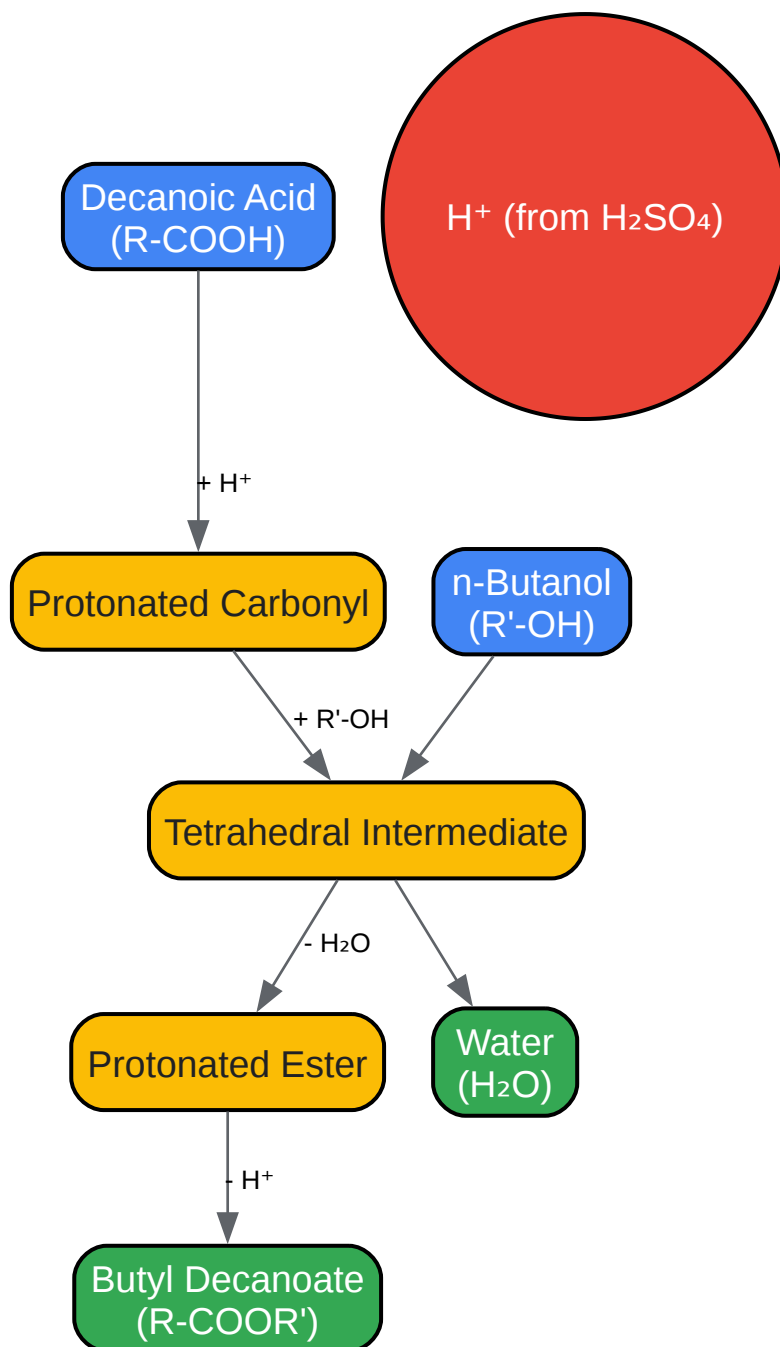
Visualizations



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Caption: Experimental workflow for the synthesis of **Butyl decanoate**.

Fisher Esterification Mechanism



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References

- 1. Butyl decanoate | C₁₄H₂₈O₂ | CID 35408 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Butyl Decanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668121#iupac-name-and-synonyms-for-butyl-decanoate]

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